

# Dibritannilactone B: A Technical Guide on its Anticancer Potential

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Disclaimer: The information on **Dibritannilactone B** is currently limited in the public scientific literature. This guide synthesizes the available data and provides a framework for its potential anticancer properties based on related compounds and general pharmacological principles. Further peer-reviewed research is necessary to validate these hypotheses.

## Introduction

Dibritannilactone B is a sesquiterpenoid natural product isolated from the plant Inula britannica.[1][2] Sesquiterpene lactones are a well-established class of bioactive compounds with a wide range of pharmacological activities.[1] Preliminary information suggests that Dibritannilactone B may possess anti-inflammatory and anticancer properties through the modulation of key cellular signaling pathways involved in apoptosis and inflammation.[1][2] However, specific, peer-reviewed studies providing detailed evidence for these claims are not yet available in the public domain.[2] This document aims to provide a comprehensive overview of the current knowledge and a hypothetical framework for the investigation of Dibritannilactone B as a potential anticancer agent.

# **Chemical and Physical Properties**

A summary of the available data for **Dibritannilactone B** is presented below. It is important to note that some inconsistencies in the reported CAS number have been observed, and researchers should verify the identity of any obtained material.[1]



Property	Value	Source
CAS Number	1829580-18-8	[1][2]
Molecular Formula	C34H46O9	[1][2]
Molecular Weight	598.72 g/mol	[1][2]
Source Organism	Inula britannica	[1][2][3]
Physical Description	Powder	[1]
Purity	>98% (as determined by HPLC)	[1]

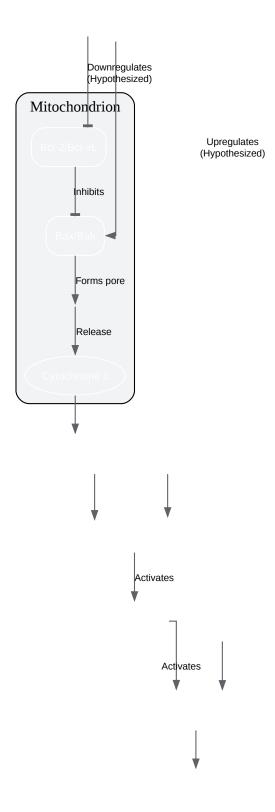
## **Hypothetical Anticancer Mechanism of Action**

Due to the lack of specific mechanistic studies on **Dibritannilactone B**, the following proposed mechanisms are based on the known activities of structurally related sesquiterpene lactones, such as Britannin, also isolated from Inula species.[4]

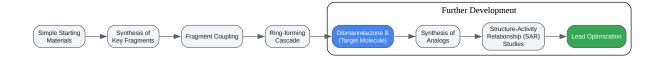
## Inhibition of the NF-kB Signaling Pathway

A primary mechanism for the anticancer and anti-inflammatory effects of many sesquiterpene lactones is the inhibition of the Nuclear Factor-kappa B (NF-κB) pathway.[4] In many cancer cells, this pathway is constitutively active, promoting cell survival, proliferation, and inflammation.[4] It is hypothesized that **Dibritannilactone B** may inhibit the NF-κB pathway, potentially by preventing the nuclear translocation of the p65 subunit, thereby downregulating the expression of pro-survival genes.[4]









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